

Unveiling 4-Ethoxy-2-butanol: A Technical Overview

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Compound of Interest

Compound Name: 4-Ethoxy-2-butanol

CAS No.: 53892-34-5

Cat. No.: B13255081

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Ethoxy-2-butanol** (CAS No. 53892-34-5), a secondary alcohol and ether. While the specific historical details of its initial discovery are not prominently documented in scientific literature, its synthesis and properties are characteristic of alkoxy alcohols developed for various industrial and research applications. This document collates the available scientific and technical data on its synthesis, properties, and known applications.

Discovery and History

The precise date and discoverer of **4-Ethoxy-2-butanol** are not well-documented in publicly available literature, suggesting its origin is likely rooted in the broader development of ether synthesis methodologies rather than a singular, notable discovery. The compound, with the IUPAC name 4-ethoxybutan-2-ol, appears in contemporary chemical databases and patents, indicating its use as a specialty chemical, likely as a solvent or an intermediate in organic synthesis.^{[1][2]} Its presence in patents for products such as deodorant compositions and hair processing agents highlights its application in the cosmetics and consumer goods industries.

Physicochemical Properties

4-Ethoxy-2-butanol is a colorless liquid characterized by the presence of both a hydroxyl and an ethoxy functional group.^[2] This dual functionality influences its solubility and reactivity. While some physical properties like a specific boiling point and density are not consistently reported in public databases, a collection of its key identifiers and computed properties are summarized below.

Property	Value	Source
CAS Number	53892-34-5	[1] [2]
Molecular Formula	C6H14O2	[1] [2]
Molecular Weight	118.17 g/mol	[1] [2]
IUPAC Name	4-ethoxybutan-2-ol	[1]
Canonical SMILES	CCOCCC(C)O	[1]
InChI Key	PIYVGPKPVKCJMQ-UHFFFAOYSA-N	[1] [2]
XLogP3-AA	0.6	[1]
Topological Polar Surface Area	29.5 Å²	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	2	[1]
Rotatable Bond Count	4	[1]

Synthesis of 4-Ethoxy-2-butanol

The synthesis of **4-Ethoxy-2-butanol** can be achieved through established organic chemistry reactions. The most commonly cited methods are the etherification of a butanol derivative and the nucleophilic substitution on a suitably functionalized butane chain.

Experimental Protocols

While detailed, step-by-step experimental protocols from primary literature for the synthesis of **4-Ethoxy-2-butanol** are not readily available, the general methodologies are described below. These protocols are based on standard organic synthesis techniques for ether formation.

1. Etherification of Butan-2-ol with Ethanol

This method involves the acid-catalyzed dehydration of butan-2-ol and ethanol to form the corresponding ether.

- General Protocol:
 - A mixture of butan-2-ol and an excess of ethanol is prepared in a round-bottom flask.
 - A catalytic amount of a strong acid, such as sulfuric acid (H_2SO_4), is carefully added to the mixture.
 - The reaction mixture is heated under reflux for a specified period to facilitate the etherification reaction.
 - Upon completion, the reaction is cooled, and the excess ethanol is removed, typically by distillation.
 - The remaining mixture is neutralized with a weak base, followed by an aqueous workup to remove the catalyst and any water-soluble byproducts.
 - The crude **4-Ethoxy-2-butanol** is then purified, commonly through fractional distillation, to yield the final product.

2. Nucleophilic Substitution of 4-Chlorobutan-2-ol

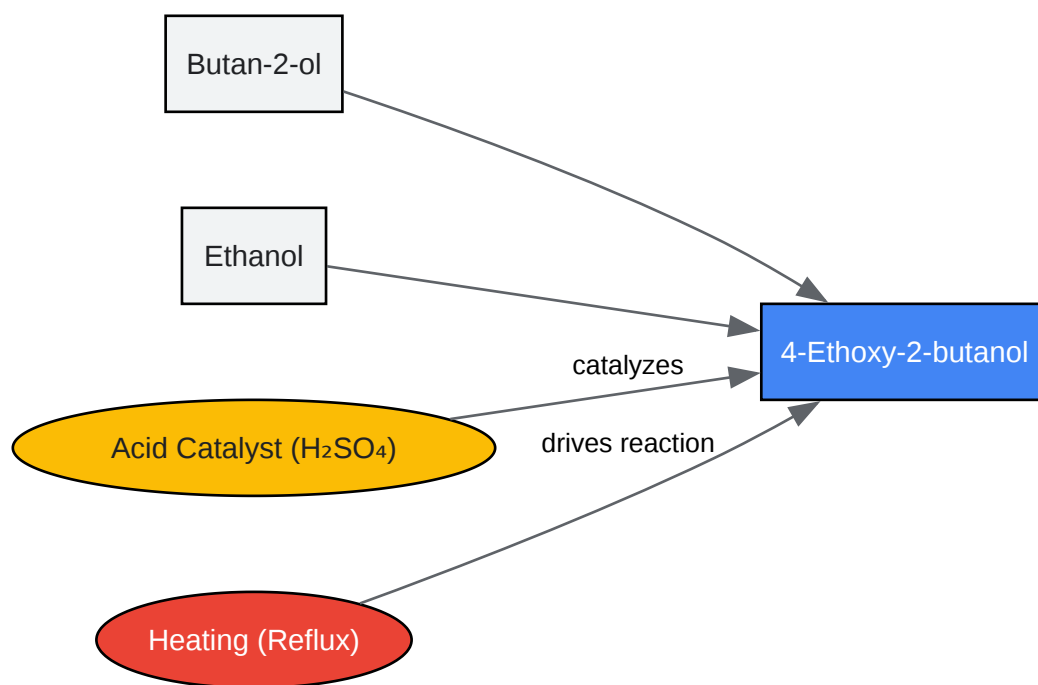
This synthesis route utilizes a Williamson ether synthesis approach, where an alkoxide displaces a leaving group.

- General Protocol:
 - Sodium ethoxide is prepared by reacting sodium metal with an excess of dry ethanol under an inert atmosphere.

- 4-Chlorobutan-2-ol is added dropwise to the solution of sodium ethoxide.
- The reaction mixture is heated under reflux to drive the nucleophilic substitution of the chloride leaving group by the ethoxide ion.
- After the reaction is complete, the mixture is cooled, and the sodium chloride byproduct is removed by filtration.
- Excess ethanol is removed by distillation.
- The crude product is purified by fractional distillation to isolate **4-Ethoxy-2-butanol**.

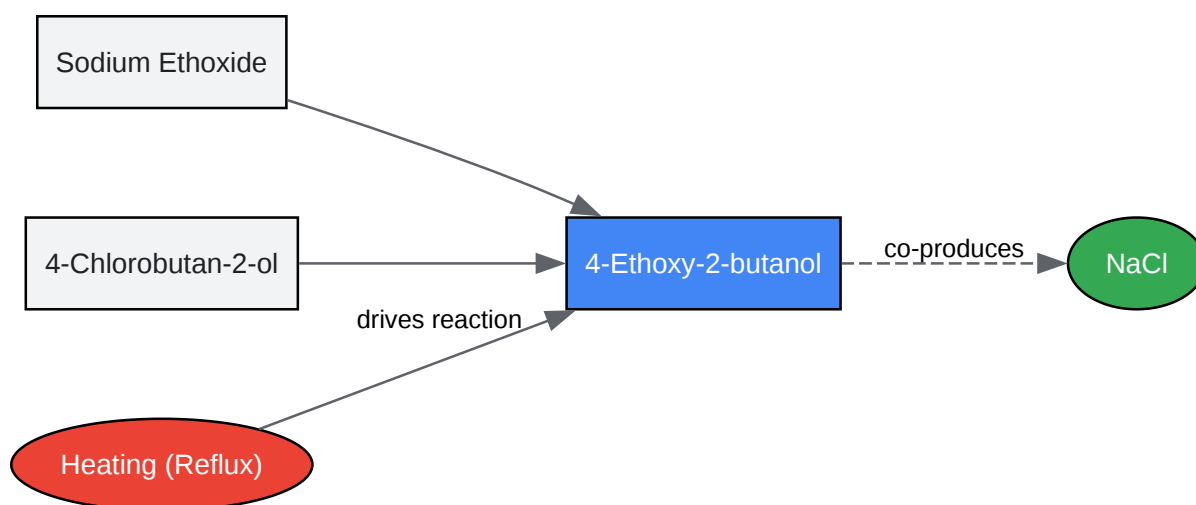
Visualizing Synthesis Pathways

The following diagrams illustrate the logical workflow of the two primary synthesis methods for **4-Ethoxy-2-butanol**.



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Caption: Etherification of Butan-2-ol with Ethanol.



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Caption: Nucleophilic Substitution with Sodium Ethoxide.

Chemical Reactivity and Applications

4-Ethoxy-2-butanol can undergo reactions typical of secondary alcohols and ethers. The hydroxyl group can be oxidized to a ketone, forming 4-ethoxy-2-butanone, or it can be a site for esterification.[2] The ether linkage is generally stable but can be cleaved under harsh acidic conditions.

Its amphiphilic nature, having both a polar hydroxyl group and a less polar ether and alkyl chain, makes it a candidate for use as a solvent in various formulations. This is reflected in its patented use in consumer products. While some sources suggest its potential use in biological assays due to its functional groups, specific details on its mechanism of action or interaction with biological pathways are not extensively documented.[2]

In conclusion, **4-Ethoxy-2-butanol** is a bifunctional organic molecule with established synthesis routes and applications as a specialty chemical. While its historical discovery is not clearly detailed, its chemistry is well-understood within the context of alcohol and ether reactions. Further research into its specific biological interactions could open new avenues for its application in life sciences and drug development.

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References

- 1. 4-Ethoxy-2-butanol | C₆H₁₄O₂ | CID 23083539 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Buy 4-Ethoxy-2-butanol (EVT-13388808) | 53892-34-5 [[evitachem.com](https://www.evitachem.com)]
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